

Comprehensive Characterization of C₁₁H₁₀ClNO: Structural Isomers and Pharmacophore Analysis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(5-chloro-2-methoxyphenyl)-1H-pyrrole

CAS No.: 158966-65-5

Cat. No.: B3024721

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Executive Summary

C₁₁H₁₀ClNO is a molecular formula representing a diverse chemical space of chlorinated, nitrogen-containing heterocycles with a molecular weight of approximately 207.66 g/mol. [\[1\]](#)[\[2\]](#) In drug discovery, this formula does not refer to a single ubiquitous compound but rather to a set of high-value scaffolds—primarily quinoline and indole derivatives. These motifs serve as critical intermediates in the synthesis of antimalarials, kinase inhibitors, and receptor modulators.

This technical guide dissects the physicochemical properties of C₁₁H₁₀ClNO, delineates its primary structural isomers, and provides a rigorous analytical framework for distinguishing these pharmacophores in a research setting.

Physicochemical Core & Elemental Analysis

Precise mass values are non-negotiable for high-resolution mass spectrometry (HRMS) validation. The presence of chlorine introduces a distinct isotopic signature that serves as a primary confirmation tool.

Quantitative Data Table

Property	Value	Technical Note
Molecular Formula	C ₁₁ H ₁₀ ClNO	
Average Molecular Weight	207.66 g/mol	Weighted average of natural isotopes.
Monoisotopic Mass	207.04509 Da	Based on ¹² C, ¹ H, ³⁵ Cl, ¹⁴ N, ¹⁶ O.
Exact Mass (M+2)	209.04214 Da	Contribution from ³⁷ Cl isotope.
Degree of Unsaturation	7	Indicates high aromaticity or multiple ring systems.
Heavy Atom Count	14	
Isotopic Abundance	M (100%) : M+2 (~32%)	Characteristic 3:1 ratio of ³⁵ Cl: ³⁷ Cl.

Degree of Unsaturation (DoU) Calculation

The DoU of 7 suggests a highly stable, aromatic core structure, typical of "privileged scaffolds" in medicinal chemistry.

Interpretation:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) This typically corresponds to a fused bicyclic aromatic system (e.g., quinoline, indole = 6-7 DoU) plus one external double bond (e.g., carbonyl) or an additional ring.

Structural Isomerism in Drug Discovery[\[7\]](#)[\[8\]](#)[\[9\]](#)

The C₁₁H₁₀ClNO formula maps to two dominant scaffold classes used in pharmaceutical research. Differentiating these requires understanding their connectivity and electrostatic properties.

Scaffold A: Quinoline Derivatives

- Representative Compound: (2-chloro-7-methylquinolin-3-yl)methanol[\[7\]](#)
- CAS: 170848-22-3[\[7\]](#)

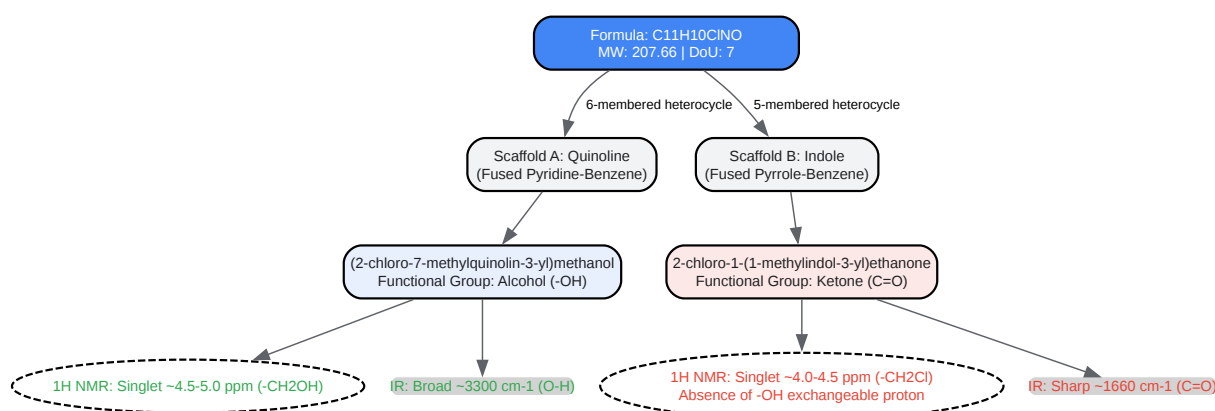
- Relevance: Quinolines are foundational to antimalarial drugs (e.g., chloroquine analogs) and antibacterial agents. The presence of the 2-chloro substituent activates the ring for nucleophilic aromatic substitution (), allowing for rapid library generation.

Scaffold B: Indole Derivatives

- Representative Compound: 2-chloro-1-(1-methyl-1H-indol-3-yl)ethan-1-one
- CAS: 17716-91-5[2]
- Relevance: Indole-3-glyoxyl derivatives are potent precursors for serotonin receptor modulators (5-HT) and antiviral agents. The chloromethyl ketone moiety acts as an electrophilic warhead, capable of covalent binding to cysteine residues in target proteins.

Visualization of Isomer Divergence

The following diagram illustrates the structural divergence and analytical checkpoints for these isomers.



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Figure 1: Structural divergence of $C_{11}H_{10}ClNO$ showing key spectroscopic differentiators between Quinoline and Indole scaffolds.

Analytical Characterization Protocols

To validate the identity of a $C_{11}H_{10}ClNO$ sample, researchers must employ a multi-modal approach. The following protocols ensure rigorous identification.

Mass Spectrometry (LC-MS/MS)

- Isotopic Pattern Recognition: The most immediate check is the chlorine signature.
 - Observation: A mass spectrum showing two peaks separated by 2 Da with an intensity ratio of 3:1 (M : M+2).
 - Failure Mode: If the ratio is 1:1, the sample may contain Bromine (not applicable here) or be a mixture. If the M+2 peak is <5%, the sample lacks Chlorine.
- Fragmentation Pathways:
 - Quinoline Alcohols: Often lose
(M-18) or
(M-31).
 - Indole Ketones: Often undergo
-cleavage, losing the chloromethyl group (
, M-49).

Nuclear Magnetic Resonance (NMR)

Differentiation relies on the chemical environment of the aliphatic protons.

Feature	Quinoline Isomer (Alcohol)	Indole Isomer (Ketone)
Aliphatic Region	4.8 ppm (s, 2H, -OH)	4.6 ppm (s, 2H, -Cl)
Exchangeable Protons	Broad singlet (OH), disappears with .	None.
Aromatic Region	Distinct low-field singlet for H-4 (quinoline).	Indole C-2 proton singlet (unless substituted).

Infrared Spectroscopy (FT-IR)

- Indole Ketone: Look for a strong Carbonyl stretch () at $1650\text{--}1670\text{ cm}^{-1}$. This is often lowered due to conjugation with the indole ring.
- Quinoline Alcohol: Look for a broad Hydroxyl stretch () at $3200\text{--}3400\text{ cm}^{-1}$.

Synthesis & Synthetic Utility[11]

Understanding the origin of these compounds aids in retrosynthetic analysis.

Synthesis of Indole Derivatives (Friedel-Crafts Acylation)

The indole isomer (2-chloro-1-(1-methylindol-3-yl)ethanone) is typically synthesized via the acylation of 1-methylindole with chloroacetyl chloride.

- Mechanism: Electrophilic Aromatic Substitution (EAS).
- Regioselectivity: The C-3 position of the indole is the most nucleophilic, directing the acyl group exclusively to this position.

Synthesis of Quinoline Derivatives (Vilsmeier-Haack / Meth-Cohn)

Quinoline-3-carbaldehydes or alcohols are often constructed using Vilsmeier-Haack cyclization of acetanilides.

- Transformation: The 2-chloro group is installed during the cyclization using .
- Utility: The resulting 2-chloroquinoline is a versatile electrophile. The chloride can be displaced by amines (to make antimalarials) or alkoxides.

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- To cite this document: BenchChem. [Comprehensive Characterization of C₁₁H₁₀ClNO: Structural Isomers and Pharmacophore Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3024721/docs#comprehensive-characterization-of-c-h-clno-structural-isomers-and-pharmacophore-analysis>]

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